

CAS number and molecular weight of Cycloguanil-d4 hydrochloride

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Compound of Interest

Compound Name: Cycloguanil-d4hydrochloride

Cat. No.: B563619

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Technical Guide: Cycloguanil-d4 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and analytical methodologies for Cycloguanil-d4 hydrochloride. This deuterated analog of cycloguanil serves as a critical internal standard for pharmacokinetic and metabolic studies, ensuring accurate quantification in complex biological matrices.

Core Compound Data

The fundamental physicochemical properties of Cycloguanil-d4 hydrochloride are summarized below.

Property	Value	Source
CAS Number	1189427-23-3	Multiple Sources
Molecular Formula	C ₁₁ H ₁₁ D ₄ Cl ₂ N ₅	Multiple Sources
Molecular Weight	292.2 g/mol	Multiple Sources

Analytical Methodologies

The quantification of cycloguanil and its deuterated internal standard in biological samples is commonly performed using High-Performance Liquid Chromatography (HPLC). The following protocol is a representative method for the analysis of cycloguanil in plasma, which can be adapted for Cycloguanil-d4 hydrochloride.

High-Performance Liquid Chromatography (HPLC) Method for Quantification in Plasma

This method is designed for the sensitive and specific measurement of cycloguanil concentrations in plasma samples, a crucial aspect of pharmacokinetic analysis.

1. Instrumentation and Chromatographic Conditions:

- HPLC System: An Agilent 1100 series or equivalent, equipped with a UV detector.
- Column: Hypersil ODS (C-18), 5 μm , 250 x 4.6 mm I.D.[\[1\]](#)
- Mobile Phase: A mixture of methanol, acetonitrile, and 0.5% ammonium acetate (40:5:55) containing 75 mM/L perchloric acid. The pH of the mobile phase should be adjusted to 2.9.[\[2\]](#)
- Flow Rate: 1.2 mL/min.[\[2\]](#)
- Detection Wavelength: UV detection at 246 nm.[\[1\]](#)
- Injection Volume: 50 μL .[\[2\]](#)

2. Preparation of Standard and Sample Solutions:

- Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh and dissolve 10 mg of cycloguanil hydrochloride in 100 mL of methanol.[\[1\]](#)
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in methanol to obtain concentrations ranging from 0.1 to 4.0 $\mu\text{g/mL}$.[\[1\]](#)
- Internal Standard Stock Solution (10 $\mu\text{g/mL}$): Prepare a stock solution of Cycloguanil-d4 hydrochloride in methanol.
- Sample Preparation:

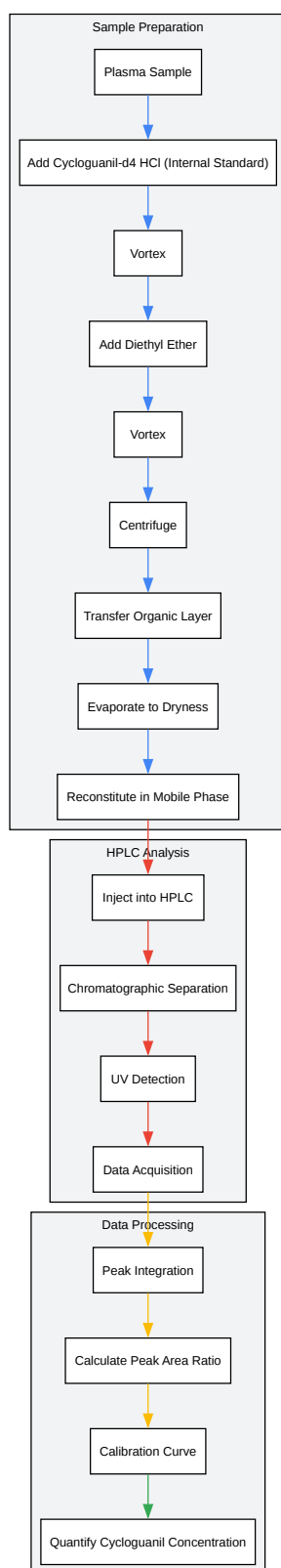
- To 1 mL of plasma in a centrifuge tube, add 20 μ L of the internal standard solution (Cycloguanil-d4 hydrochloride).
- Vortex the mixture.[\[1\]](#)
- Add 5 mL of diethyl ether and vortex for 1 minute.[\[1\]](#)
- Centrifuge at 2000 x g for 10 minutes.[\[1\]](#)
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.[\[1\]](#)
- Reconstitute the residue in 100 μ L of the mobile phase and inject 50 μ L onto the HPLC system.[\[2\]](#)

3. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of cycloguanil to the internal standard (Cycloguanil-d4 hydrochloride) against the corresponding concentrations of the working standard solutions.
- Determine the concentration of cycloguanil in the plasma samples by interpolating their peak area ratios from the calibration curve.

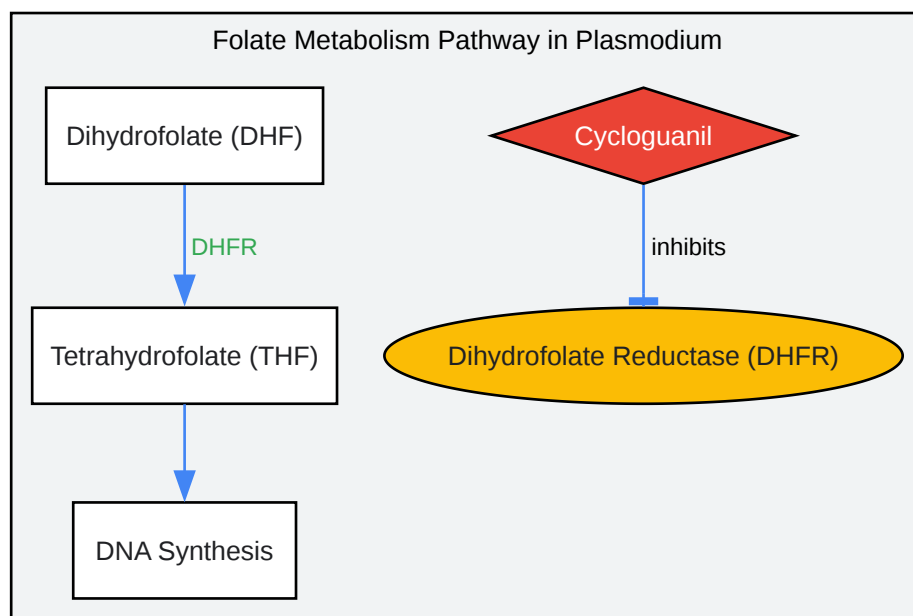
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate key processes related to the analysis and mechanism of action of cycloguanil.



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Caption: Workflow for the quantitative analysis of cycloguanil in plasma using HPLC.



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Caption: Mechanism of action of Cycloguanil via inhibition of Dihydrofolate Reductase (DHFR).

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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